

commercial suppliers of 5-Norbornene-2-carboxaldehyde

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Compound of Interest

Compound Name: 5-Norbornene-2-carboxaldehyde

Cat. No.: B046079

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An In-depth Technical Guide to **5-Norbornene-2-carboxaldehyde** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Norbornene-2-carboxaldehyde** (CAS No. 5453-80-5), a versatile bicyclic organic compound. It is intended for researchers, scientists, and professionals in drug development who are interested in the procurement and application of this chemical. This document outlines its chemical properties, commercial availability, and a detailed experimental protocol for its synthesis.

Chemical Properties and Applications

5-Norbornene-2-carboxaldehyde, also known as Bicyclo[2.2.1]hept-5-ene-2-carboxaldehyde, is a colorless to pale yellow liquid. Its unique strained bicyclic structure, featuring a norbornene ring system with a reactive aldehyde functional group, makes it a valuable intermediate in organic synthesis. The compound's reactivity is of significant interest in the synthesis of fine chemicals, pharmaceutical intermediates, and polymers. Notably, it has been utilized in the transition metal-catalyzed synthesis of norbornene-derived homopolymers.^{[1][2]} The norbornene scaffold itself is a promising structure in medicinal chemistry, with applications in cancer treatment research.^[3]

Commercial Suppliers

A variety of chemical suppliers offer **5-Norbornene-2-carboxaldehyde**, typically as a mixture of endo and exo isomers. The purity levels are generally around 95% or higher. The following

table summarizes the offerings from several prominent commercial suppliers. Please note that pricing and availability are subject to change and may require logging into the supplier's website or requesting a quote.

Supplier	Purity	Available Quantities
TCI America	>95.0% (GC)	Inquire for bulk quantities.[4]
Thermo Scientific Chemicals (Fisher Scientific)	95% (mixture of endo and exo)	5 g, 25 g, 100 g.[5][6][7]
Sigma-Aldrich	95%	Inquire for available quantities.
Pharmaffiliates	High Purity	Inquire for price and availability.[8]
Oakwood Chemical	95%	250 mg, 1 g, 5 g, 25 g.[9]
Conier Chem & Pharma Limited (via ECHEMI)	Not specified	Inquire for latest price.[10]
Valin Cosmetics Private Limited (via IndiaMART)	98%	Minimum order of 25 kgs.[11]
Chongqing Chemdad (via ECHEMI)	99.00%	Inquire for business.[12]

Experimental Protocol: Synthesis of 5-Norbornene-2-carboxaldehyde via Diels-Alder Reaction

The primary route for synthesizing **5-Norbornene-2-carboxaldehyde** is the Diels-Alder reaction between cyclopentadiene and acrolein.[13] This cycloaddition reaction is a classic method for forming six-membered rings.

Materials:

- Dicyclopentadiene
- Acrolein (inhibitor-free)

- Hydroquinone (as a polymerization inhibitor)
- Toluene (or other suitable solvent)
- Anhydrous magnesium sulfate (for drying)
- Round-bottom flask
- Distillation apparatus
- Reflux condenser
- Addition funnel
- Magnetic stirrer and stir bar
- Ice bath

Procedure:

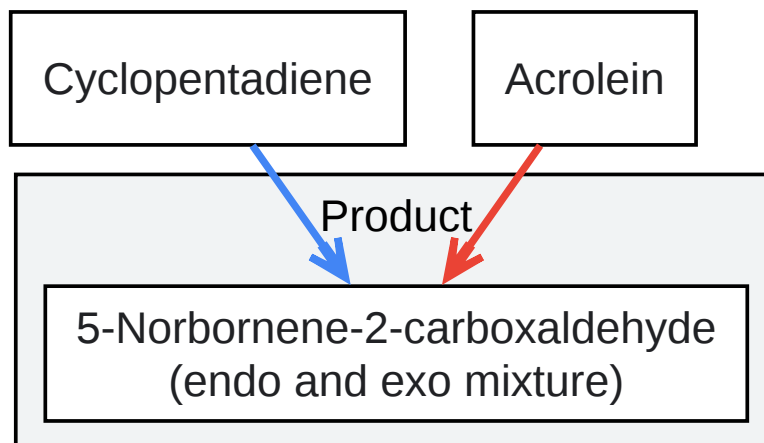
- **Cracking of Dicyclopentadiene:** Dicyclopentadiene is the dimer of cyclopentadiene and must be "cracked" to yield the monomer. This is achieved by heating dicyclopentadiene to its boiling point (around 170 °C). The lower-boiling cyclopentadiene monomer (b.p. 41 °C) is then collected by fractional distillation. This freshly distilled cyclopentadiene should be used immediately as it will dimerize over time.
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, reflux condenser, and an addition funnel, dissolve acrolein and a small amount of hydroquinone in a suitable solvent like toluene. Cool the flask in an ice bath.
- **Diels-Alder Reaction:** Slowly add the freshly cracked cyclopentadiene to the acrolein solution from the addition funnel with continuous stirring. The reaction is exothermic, so the addition rate should be controlled to maintain a low temperature.
- **Reaction Completion:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and continue stirring for several hours to ensure the reaction goes to completion.

- Workup:
 - Wash the reaction mixture with water to remove any unreacted acrolein.
 - Separate the organic layer and dry it over anhydrous magnesium sulfate.
 - Filter to remove the drying agent.
- Purification: The solvent is removed under reduced pressure using a rotary evaporator. The resulting crude product can be purified by vacuum distillation to yield **5-Norbornene-2-carboxaldehyde** as a mixture of endo and exo isomers.

Visualization of the Synthesis Pathway

The following diagram illustrates the Diels-Alder reaction for the synthesis of **5-Norbornene-2-carboxaldehyde**.

Diels-Alder Synthesis of 5-Norbornene-2-carboxaldehyde



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Caption: Diels-Alder reaction pathway for the synthesis of **5-Norbornene-2-carboxaldehyde**.

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